

Application Notes: Formulation and Characterization of Topical Creams with Stearyl Stearate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stearyl Stearate

Cat. No.: B147465

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Introduction

Stearyl stearate is the ester product of stearyl alcohol and stearic acid, appearing as white, waxy flakes.[1] In topical drug and cosmetic development, it is a highly versatile ingredient valued for its multifunctional properties. **Stearyl stearate** serves as an emollient, thickening agent, emulsion stabilizer, and viscosity controller.[1][2] Its primary functions are to impart a rich, velvety texture to formulations, enhance moisture retention by forming a protective barrier on the skin, and improve the overall stability and sensory experience of the final product.[2] Being non-greasy and hydrating, it is particularly suitable for formulations aimed at dry or sensitive skin.[2] The Cosmetic Ingredient Review (CIR) Expert Panel has assessed **stearyl stearate** and concluded it is safe for use in cosmetics under current practices.

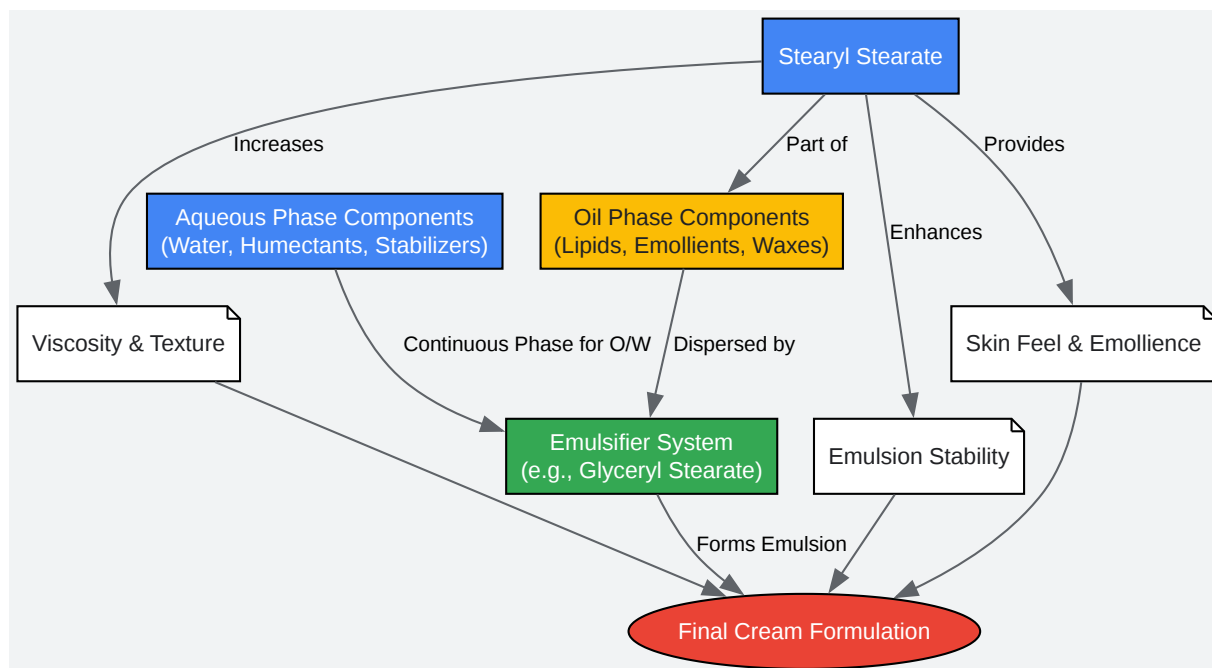
Physicochemical Data

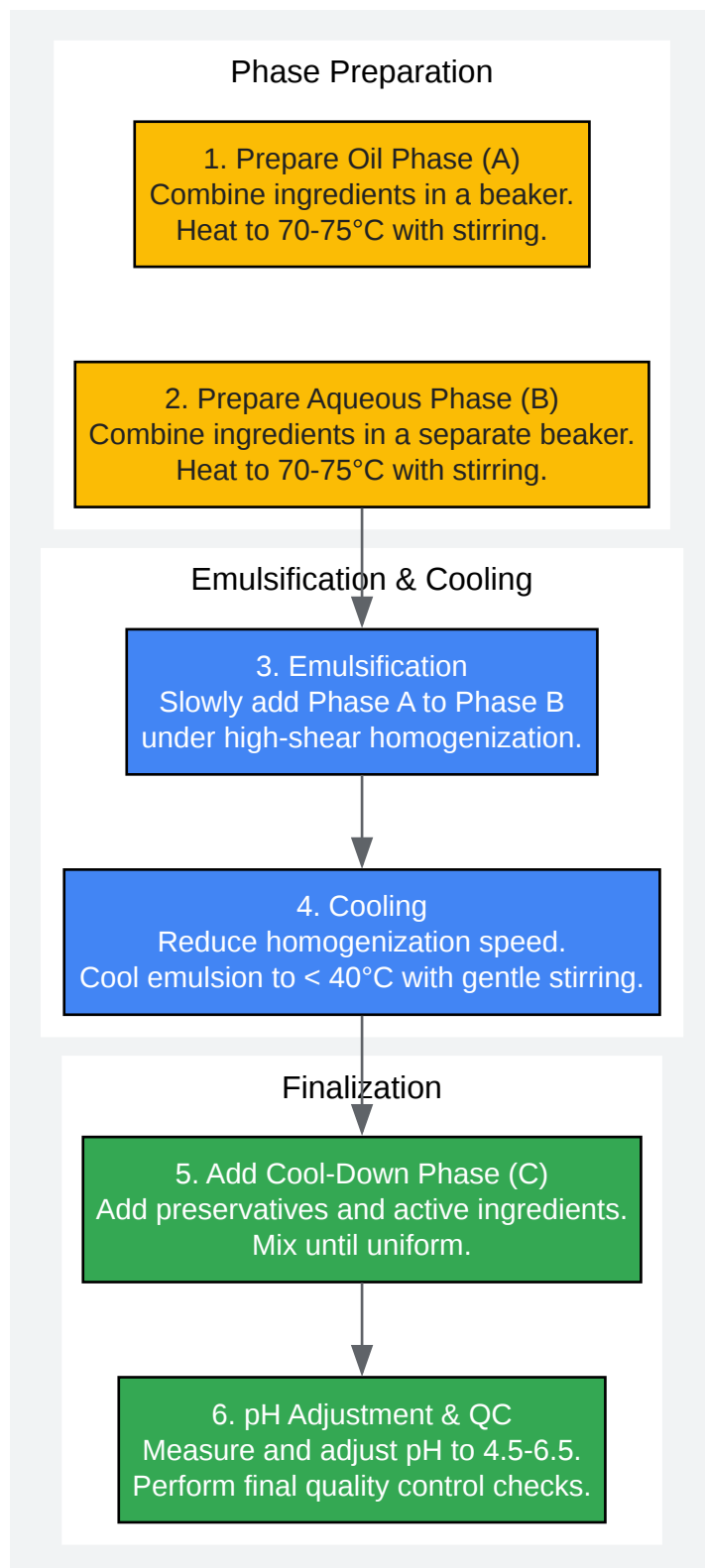
A comprehensive understanding of **stearyl stearate**'s properties is crucial for successful formulation. Key quantitative data are summarized below.

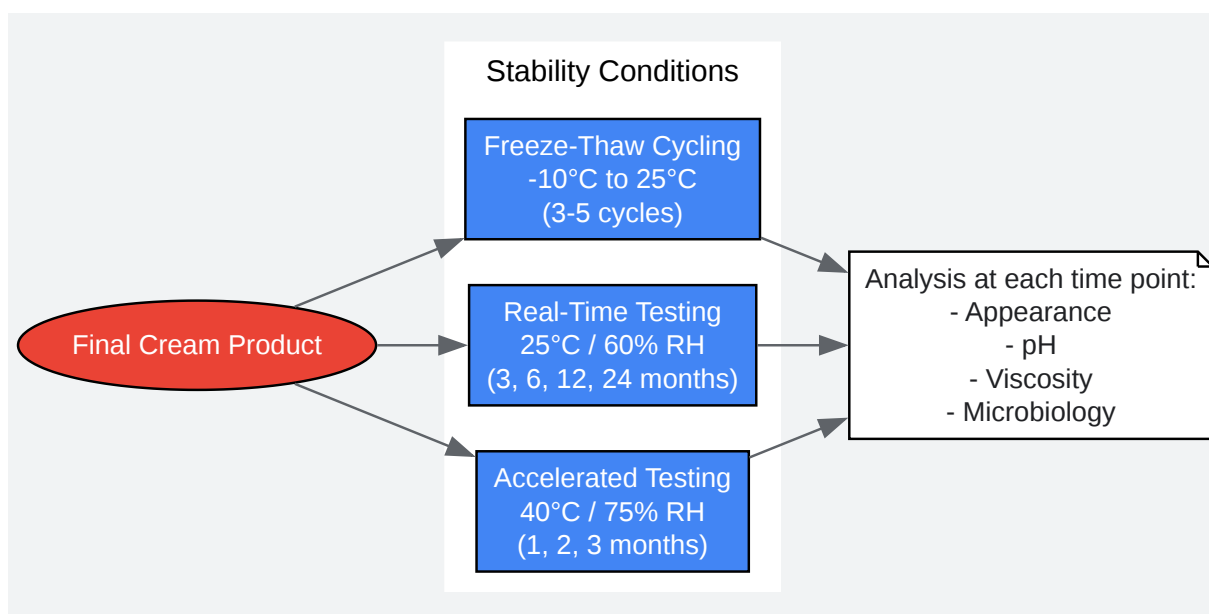
Property	Value	Reference
INCI Name	Stearyl Stearate	
CAS Number	2778-96-3	
Chemical Formula	C ₃₆ H ₇₂ O ₂	
Molecular Weight	537.0 g/mol	
Appearance	White to off-white waxy solid/flakes	
Melting Point	62 °C	
Boiling Point	~549.1 °C (Predicted)	
Solubility	Insoluble in water; Soluble in oils	

Role and Logical Relationships in Formulation

Stearyl stearate is a key component of the oil phase in an emulsion. Its functions are interconnected, contributing to the final cream's stability and aesthetic appeal. The diagram below illustrates these relationships.







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References

- 1. lesielle.com [lesielle.com]
- 2. specialchem.com [specialchem.com]
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